

# Application Notes and Protocols for Recombinant Pheromonotropin

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## Compound of Interest

Compound Name: *Pheromonotropin (pseudaletia separata)*

Cat. No.: *B12386471*

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These application notes provide a comprehensive overview and detailed protocols for the recombinant expression and purification of Pheromonotropin (PT), a neuropeptide crucial in regulating pheromone biosynthesis in various insect species. Understanding its signaling and developing methods for its production are vital for research in pest management and the development of novel insecticides.

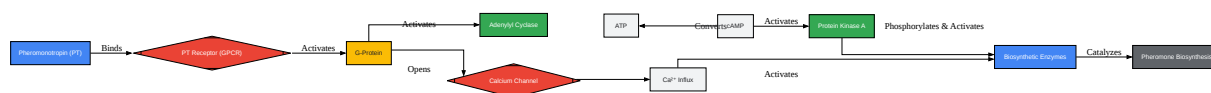
## Introduction to Pheromonotropin

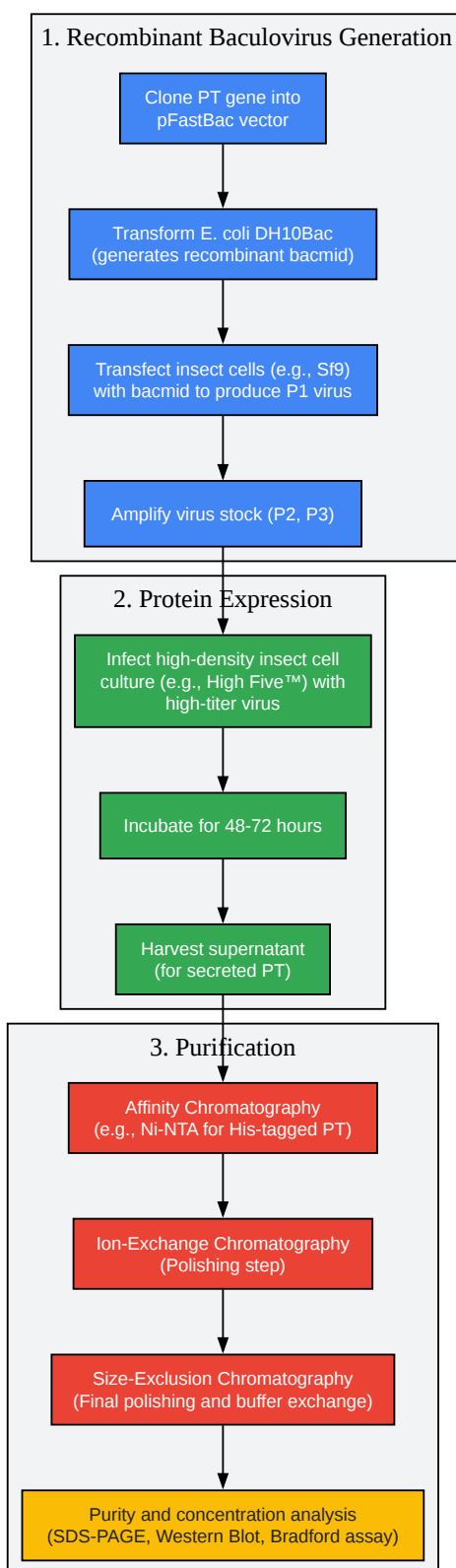
Pheromonotropin (PT) belongs to the Pyrokinin/Pheromone Biosynthesis Activating Neuropeptide (PBAN) family, characterized by a conserved C-terminal motif, FXPRLamide.[1][2] This family of neuropeptides regulates a wide array of physiological processes in insects.[1][2] PT's primary role is the stimulation of sex pheromone biosynthesis in female moths, making it a key target for disrupting insect reproduction.[3][4][5] The peptide is produced in the subesophageal ganglion and released into the hemolymph to act on the pheromone glands.[6]

## Pheromonotropin Signaling Pathway

Pheromonotropin initiates its biological effects by binding to a specific G-protein coupled receptor (GPCR) on the surface of pheromone gland cells.[1][2][4] This binding event triggers a downstream signaling cascade involving second messengers. The activation of the GPCR leads to an increase in intracellular calcium levels and the stimulation of adenylyl cyclase,

which in turn elevates cyclic AMP (cAMP) levels.<sup>[1][2][5]</sup> This cascade ultimately activates key enzymes involved in the fatty acid synthesis pathway, which is the precursor for pheromone production.<sup>[1][2]</sup>





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